

tolclofos-methyl mode of action lipid peroxidation inhibitor

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tolclofos-methyl

CAS No.: 57018-04-9

Cat. No.: S545544

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Core Mode of Action and Chemical Profile

Tolclofos-methyl is an organophosphorus fungicide that acts as a **non-systemic contact fungicide with protective and curative properties** [1]. Its primary biochemical mode of action is the **inhibition of lipid peroxidation** [1].

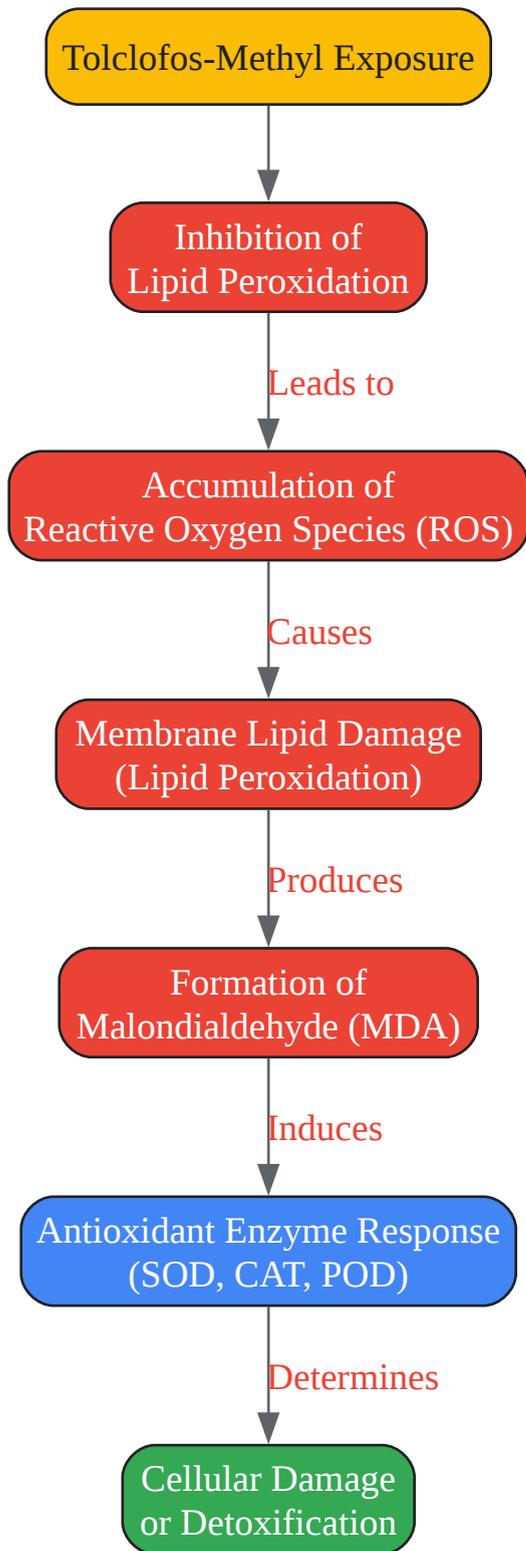
The table below summarizes its key chemical identifiers and properties:

Property	Description / Value
IUPAC Name	O-2,6-dichloro-p-tolyl O,O-dimethyl phosphorothioate [1]
CAS Registry Number	57018-04-9 [1] [2]
Molecular Formula	C ₉ H ₁₁ Cl ₂ O ₃ PS [1]
FRAC Code	14 (Lipid peroxidation inhibitor) [1]
Chemical Class	Organophosphate fungicide [1]
Physical State (at 20°C)	Colourless crystalline powder [1]

Experimental Evidence and Biomarker Analysis

Evidence for the fungicide's mode of action comes from observing its effects on organisms, which trigger a cascade of oxidative stress responses.

The diagram below illustrates the conceptual sequence of oxidative events following exposure to a lipid peroxidation inhibitor like **tolclofos-methyl**.



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Key Biomarkers and Experimental Data

The table below summarizes quantitative data on oxidative stress biomarkers from earthworms (*Eisenia fetida*) exposed to **tolclofos-methyl**, linking these effects to the proposed mode of action [3].

Biomarker / Measurement	Experimental Observation	Interpretation & Link to Mode of Action
Reactive Oxygen Species (ROS)	Concentration-dependent increase in earthworm coelomocytes.	Indicates initial burst of oxidative stress following exposure.
Malondialdehyde (MDA)	Significant increase in earthworms and their cells.	Key evidence of lipid peroxidation and membrane damage.
Superoxide Dismutase (SOD)	Activity increased at lower concentrations but inhibited at higher concentrations.	Reflects a compensatory antioxidant response that becomes overwhelmed at high toxicity.
Cell Viability	Decreased in earthworm coelomocytes.	Demonstrates ultimate cytotoxic effect of oxidative stress.
Lactate Dehydrogenase (LDH) Leakage	Increased release from earthworm cells.	Indicates loss of plasma membrane integrity, a consequence of lipid peroxidation.

Detailed Experimental Protocols

The following methodologies are critical for investigating the lipid peroxidation inhibition activity of **tolclofos-methyl**.

In Vivo Earthworm Toxicity Bioassay

This protocol assesses toxicological bioavailability and oxidative stress in a soil model organism [3].

- **Test Organism:** Adult earthworms (*Eisenia fetida*) with a defined weight range.
- **Soil Exposure:** Artificial soil is contaminated with a range of **tolclofos-methyl** concentrations.
- **Exposure Conditions:** Organisms are maintained in contaminated soil for a set period under controlled conditions.

- **Biomarker Analysis:**
 - **ROS Content:** Measured using a fluorescence probe assay on earthworm coelomocytes or tissue homogenate.
 - **MDA Content:** Quantified using the Thiobarbituric Acid Reactive Substances (TBARS) method by reacting tissue homogenate with thiobarbituric acid and measuring the colored product.
 - **SOD Activity:** Assessed by the enzyme's ability to inhibit the reduction of a tetrazolium salt by superoxide anion.
- **Coelomocyte Cytotoxicity:**
 - **Cell Extraction:** Coelomocytes are extracted from earthworms using non-invasive methods.
 - **Cell Viability:** Measured using assays like MTT.
 - **Membrane Integrity (LDH):** The activity of LDH leaked into the extracellular medium is measured.

In Vitro Antifungal Activity Assay

This protocol evaluates the direct fungitoxicity of **tolclofos-methyl**.

- **Pathogen Culture:** The target fungus is cultured on Potato Dextrose Agar.
- **Fungicide Application:** Filter paper discs infused with a logarithmic series of **tolclofos-methyl** concentrations are placed on the agar.
- **Incubation & Measurement:** Plates are incubated at the pathogen's optimal growth temperature, and the diameter of fungal growth inhibition is measured [4].

Application in Integrated Pest Management

Tolclofos-methyl is primarily used as a seed or soil treatment to control diseases caused by *Rhizoctonia solani* and other soil-borne pathogens [1] [5]. Research shows potential for use in integrated strategies:

- **Combination with Biocontrol Agents:** Studies show that combining a low concentration of **tolclofos-methyl** with *Trichoderma harzianum* or *Bacillus* species can provide synergistic or additive effects, improving disease control while reducing chemical load [4].
- **Applicable Crops:** Includes potatoes, sugar beet, cotton, peanuts, vegetables, and ornamentals [5].

Conclusion

Tolclofos-methyl exerts its fungicidal effect primarily by inhibiting lipid peroxidation, leading to oxidative stress, membrane damage, and cell death in target fungi. The biomarkers and experimental protocols provide a framework for researchers to investigate similar modes of action and assess the environmental impact of such compounds.

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